

Barium hydroxide monohydrate chemical formula and structure.

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Compound of Interest

Compound Name: Barium hydroxide

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An In-depth Technical Guide to Barium Hydroxide Monohydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **barium hydroxide** monohydrate, a significant chemical compound with diverse applications in research and industry. This document details its chemical formula, structure, properties, and key experimental protocols, presented in a format tailored for scientific and technical audiences.

Chemical Formula and Structure

Barium hydroxide monohydrate is an inorganic compound with the chemical formula $\text{Ba}(\text{OH})_2 \cdot \text{H}_2\text{O}$.^{[1][2]} It is one of the hydrated forms of **barium hydroxide**, with the monohydrate being the usual commercial form.^[3]

The structure of **barium hydroxide** monohydrate is characterized by a layered arrangement.^[3] The barium ions (Ba^{2+}) are at the center of a square antiprismatic geometry. Each Ba^{2+} ion is coordinated with two water ligands and six hydroxide ligands. These hydroxide ligands act as bridges, with some being doubly and others triply bridging to adjacent Ba^{2+} centers, creating a polymeric structure.^[3]

Physicochemical Properties

Barium hydroxide monohydrate is a white, granular solid.[1][3] Its key quantitative properties are summarized in the table below for easy reference and comparison.

Property	Value	Units
Molecular Weight	189.355[3][4]	g/mol
Density	3.743	g/cm ³
Melting Point	300[3]	°C
Solubility in Water	40 (at 20 °C)	g/L
Basicity (pKb)	0.15 (first OH ⁻), 0.64 (second OH ⁻)[3][4]	

Experimental Protocols

Barium hydroxide monohydrate is typically prepared by the dehydration of **barium hydroxide** octahydrate (Ba(OH)₂·8H₂O).

Methodology: Dehydration via Heating

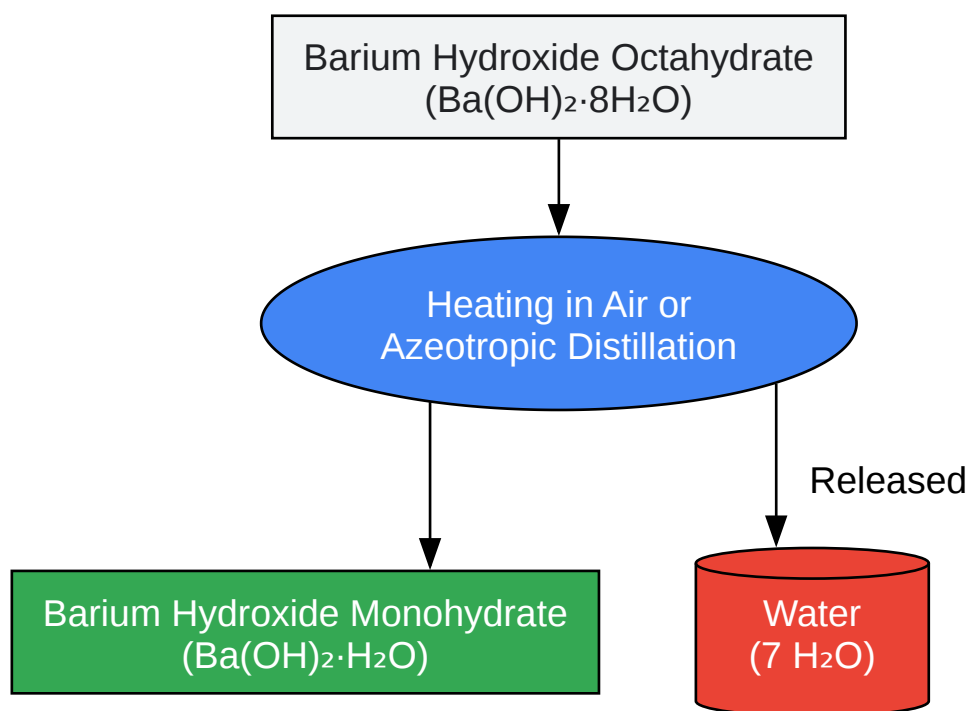
- **Barium hydroxide** octahydrate crystals are heated in the air.[3]
- The octahydrate form converts to the monohydrate upon heating.[3][5]
- Further heating in a vacuum at 100 °C will yield barium oxide (BaO) and water.[3][5]

Methodology: Azeotropic Distillation

An alternative laboratory and industrial method involves the azeotropic distillation of the octahydrate.

- Suspend **barium hydroxide** octahydrate crystals in an organic solvent that forms an azeotrope with water, such as benzene or cyclohexane.[6]
- Heat the mixture to reflux.

- The water from the hydrate is removed as an azeotropic mixture with the solvent, which can be collected using a Dean-Stark apparatus or a similar water separator.[6]
- Continue the process until the theoretical amount of water (7 moles per mole of octahydrate) has been removed.
- The resulting white powder of **barium hydroxide** monohydrate is then filtered and dried.[6]



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Caption: Preparation of **Barium Hydroxide** Monohydrate from its Octahydrate form.

Barium hydroxide is a strong base, making it suitable for the titration of weak acids, particularly organic acids, in analytical chemistry.[3][7]

Methodology:

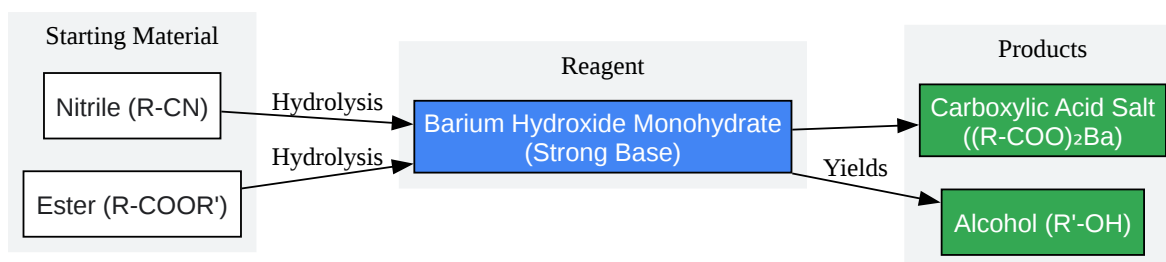
- Prepare a standard solution of **barium hydroxide**. A key advantage of using a **barium hydroxide** solution is that any dissolved carbon dioxide will precipitate as insoluble barium carbonate, ensuring the solution remains carbonate-free.[3] This eliminates a common source of error in titrations with other strong bases like NaOH or KOH.

- Add a suitable indicator, such as phenolphthalein or thymolphthalein, to the weak acid analyte solution.[3]
- Titrate the weak acid with the standardized **barium hydroxide** solution until the endpoint is reached, indicated by a color change of the indicator.
- The concentration of the weak acid can then be calculated based on the stoichiometry of the neutralization reaction.

Applications in Research and Drug Development

Barium hydroxide monohydrate has several applications relevant to scientific research and industrial processes:

- Precursor for other Barium Compounds: It serves as a starting material in the synthesis of other barium salts.[3]
- Sulfate Removal: Due to the extremely low solubility of barium sulfate (BaSO_4), **barium hydroxide** is used to remove sulfate ions from various products.[3]
- Organic Synthesis: It is employed as a strong base in various organic reactions, including the hydrolysis of esters and nitriles, and in aldol condensations.[3][7]
- Industrial Applications: It is utilized as an additive in lubricants for internal combustion engines and as a stabilizer in plastics like PVC.[1][8][9]



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Caption: Role of **Barium Hydroxide** Monohydrate in the Hydrolysis of Esters and Nitriles.

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